

An In-depth Technical Guide to Pentadecan-8-ol (CAS: 1653-35-6)

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Compound of Interest

Compound Name: Pentadecan-8-ol

Cat. No.: B157577

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Pentadecan-8-ol is a 15-carbon secondary fatty alcohol with the chemical formula $C_{15}H_{32}O$.^[1]^[2]^[3] Its strategic placement of a hydroxyl group at the eighth carbon of the pentadecane chain confers distinct physical and chemical properties compared to its primary alcohol counterparts.^[1] This guide provides a comprehensive overview of **Pentadecan-8-ol**, including its chemical and physical properties, detailed experimental protocols for its synthesis and purification, and an exploration of its biological activities and potential applications in research and drug development. The information is presented to be a valuable resource for researchers and professionals working in the fields of organic synthesis, medicinal chemistry, and materials science.

Chemical and Physical Properties

Pentadecan-8-ol is a white, waxy solid at room temperature.^[2] It is characterized by its hydrophobic nature, rendering it insoluble in water but soluble in organic solvents like ethanol and ether.^[2] A summary of its key chemical and physical properties is provided in Table 1.

Table 1: Chemical and Physical Properties of **Pentadecan-8-ol**

Property	Value	Source
CAS Number	1653-35-6	[1] [2] [3]
IUPAC Name	pentadecan-8-ol	[1] [4] [5]
Synonyms	8-Pentadecanol, 1-Heptyloctyl alcohol	[2]
Molecular Formula	C ₁₅ H ₃₂ O	[1] [2] [3]
Molecular Weight	228.41 g/mol	[1] [3] [4]
Melting Point	53.5-54.3 °C	[6]
Boiling Point	300.24 °C at 760 mmHg	[6]
Density	0.8 ± 0.1 g/cm ³ (calculated)	[7]
Flash Point	114.7 ± 6.5 °C (calculated)	[7]
Water Solubility	0.5407 mg/L at 25 °C	[7]
LogP	5.0683	[3]
SMILES	<chem>CCCCCCCC(CCCCCC)O</chem>	[1] [3] [4]
InChI	InChI=1S/C15H32O/c1-3-5-7-9-11-13-15(16)14-12-10-8-6-4-2/h15-16H,3-14H2,1-2H3	[1] [2] [4]
InChI Key	AXCJQGZCVXCVAG-UHFFFAOYSA-N	[1] [4] [6]

Spectroscopic Data

The structural characterization of **Pentadecan-8-ol** is confirmed through various spectroscopic techniques. A summary of the expected spectroscopic data is presented in Table 2.

Table 2: Spectroscopic Data for **Pentadecan-8-ol**

Technique	Key Features
^1H NMR	Signals corresponding to the terminal methyl groups, the methylene groups of the alkyl chains, and a characteristic signal for the proton on the carbon bearing the hydroxyl group (CH-OH). The spectrum for the similar 1-pentadecanol is available for reference.[8]
^{13}C NMR	Signals for the different carbon environments in the molecule, with a distinct chemical shift for the carbon atom attached to the hydroxyl group. [5] The carbon atoms in the long alkyl chains will have overlapping signals.[9]
IR Spectroscopy	A broad O-H stretching band around 3350 cm^{-1} due to hydrogen bonding.[10] A C-O stretching band for a secondary alcohol is expected in the range of $1150\text{-}1075\text{ cm}^{-1}$. [2][7]
Mass Spectrometry	The molecular ion peak may be weak or absent. [11] Characteristic fragmentation patterns for long-chain alcohols include alpha-cleavage and dehydration.

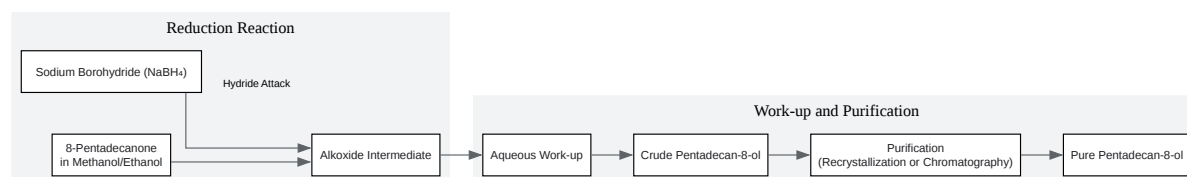
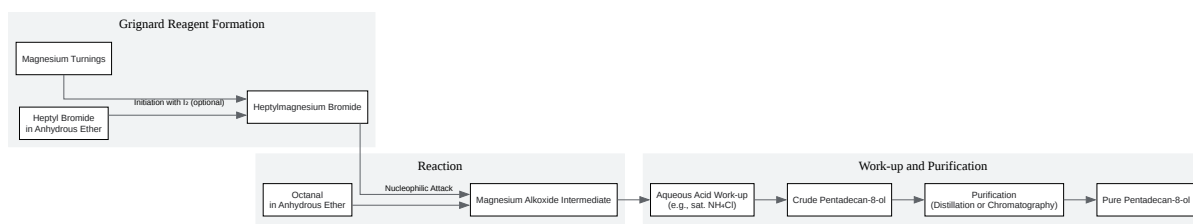
Experimental Protocols

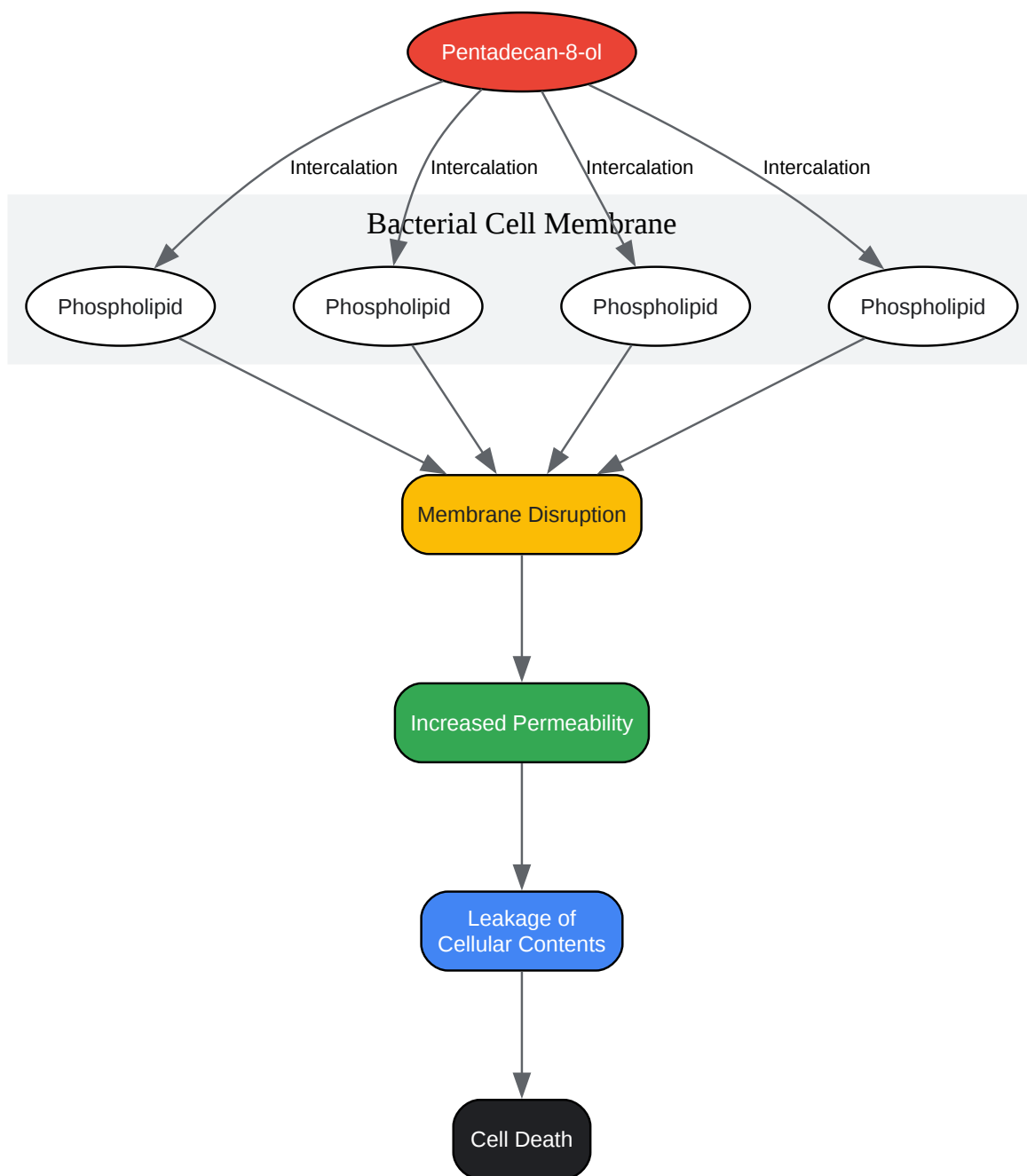
Synthesis of Pentadecan-8-ol

Two common methods for the synthesis of **Pentadecan-8-ol** are the Grignard reaction and the reduction of the corresponding ketone, 8-pentadecanone.

This method involves the reaction of an alkyl magnesium halide (Grignard reagent) with an aldehyde.[1][12][13] For the synthesis of the symmetrical **Pentadecan-8-ol**, heptylmagnesium bromide can be reacted with octanal, or octylmagnesium bromide can be reacted with heptanal.

Experimental Workflow for Grignard Synthesis of **Pentadecan-8-ol**





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